

BODIPY FL Ethylamine: A Versatile Fluorescent Probe for Bioimaging

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Compound of Interest

Compound Name: BODIPY FL Ethylamine

Cat. No.: B15622449

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Application Notes and Protocols

Introduction

BODIPY (boron-dipyrromethene) dyes are a class of fluorescent probes known for their exceptional photophysical properties, making them highly valuable tools in biological imaging and sensing.[1][2] These properties include high fluorescence quantum yields, strong extinction coefficients, remarkable photostability, and narrow emission peaks.[3][2][4] Unlike many traditional fluorophores, the fluorescence of BODIPY dyes is largely insensitive to changes in pH and solvent polarity, ensuring consistent performance in diverse experimental conditions.[5]

BODIPY FL Ethylamine is a specific derivative of the BODIPY FL dye, featuring a reactive primary amine group. This functional group allows for its use in various bioconjugation strategies, particularly for labeling biomolecules containing accessible aldehydes or ketones through the formation of a Schiff base.[6] This Schiff base can be further stabilized by reduction to a secondary amine. The bright green fluorescence, similar to that of FITC and Alexa Fluor 488, makes it suitable for detection using standard filter sets.[7] These characteristics make **BODIPY FL Ethylamine** a versatile probe for researchers in cell biology, biochemistry, and drug development for applications ranging from protein labeling to cellular imaging.[4][8]

Physicochemical and Spectral Properties

The key properties of **BODIPY FL Ethylamine** are summarized below, providing essential data for experimental planning and execution.

Property	Value	References
Molecular Formula	C ₁₅ H ₂₀ BF ₂ N ₃	[8][9][10]
Molecular Weight	291.15 g/mol	[8][9][10]
Appearance	Brown to reddish-brown solid	[10]
Excitation Maximum (λ _{ex})	~502 nm	[5][11]
Emission Maximum (λ _{em})	~511 nm	[5][11]
Purity	≥98%	[9]
Storage Conditions	Store at -20°C, protected from light.	[6][9][10]
Stock Solution Storage	In solvent: -80°C for 6 months; -20°C for 1 month (protect from light).	[6][10]

Applications in Bioimaging

BODIPY FL Ethylamine's primary utility stems from its reactive ethylamine group. Its main applications include:

- **Labeling of Aldehydes and Ketones:** The probe readily reacts with aldehydes and ketones on biomolecules to form a Schiff base, enabling the fluorescent tagging of molecules such as glycoproteins (after periodate oxidation) or other modified targets.[6]
- **Protein and Peptide Labeling:** While less common than NHS esters or maleimides for protein labeling, the amine group can be used in specific conjugation chemistries, for example, through enzymatic modifications or cross-linking strategies.[2][4] For direct labeling of primary amines on proteins, related derivatives like BODIPY FL SSE (succinimidyl ester) are more commonly used.[11]

- Cellular Staining: Due to the hydrophobic nature of the BODIPY core, these dyes are excellent for staining lipophilic structures like cell membranes and lipid droplets.^{[7][12]} They can be used for imaging in both live and fixed cells.^[13]

Experimental Protocols

1. Preparation of Stock Solution

A concentrated stock solution is prepared for easy dilution to the final working concentration.

- Reagent: **BODIPY FL Ethylamine** powder.
- Solvent: High-quality, anhydrous dimethyl sulfoxide (DMSO).
- Procedure:
 - Briefly centrifuge the vial of **BODIPY FL Ethylamine** powder to collect the contents at the bottom.
 - Prepare a 1-5 mM stock solution by dissolving the powder in DMSO. For example, to make a 5 mM solution, dissolve 1 mg of **BODIPY FL Ethylamine** (MW = 291.15) in approximately 687 μ L of DMSO.
 - Vortex thoroughly until the dye is completely dissolved.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store stock solutions at -20°C or -80°C, protected from light.^{[6][10]}

2. General Protocol for Labeling Aldehyde/Ketone-Containing Biomolecules

This protocol describes the general steps for labeling biomolecules like glycoproteins that have been oxidized to contain aldehyde groups.

- Reagents:
 - Biomolecule of interest in a suitable buffer (e.g., PBS, pH 7.4).

- **BODIPY FL Ethylamine** stock solution (1-5 mM in DMSO).
- (Optional) Sodium cyanoborohydride (NaBH_3CN) for reductive amination.
- Procedure:
 - Prepare the biomolecule solution at a suitable concentration in the reaction buffer.
 - Add the **BODIPY FL Ethylamine** stock solution to the biomolecule solution. The final concentration of the dye should be optimized, but a 10- to 20-fold molar excess over the biomolecule is a common starting point.
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
 - (Optional) For stable labeling, the Schiff base can be reduced. Add sodium cyanoborohydride to a final concentration of ~50 mM and incubate for an additional 1-2 hours at room temperature.
 - Purify the labeled conjugate to remove unreacted dye. This can be achieved by dialysis, size-exclusion chromatography, or desalting columns.[\[11\]](#)
 - Analyze the labeled biomolecule spectrophotometrically to determine the degree of labeling.

3. Protocol for Staining Lipid Droplets in Live Cells

This protocol is adapted from methods for similar lipophilic BODIPY dyes used for lipid droplet staining.[\[12\]](#)[\[14\]](#)

- Reagents:
 - Cells cultured on coverslips or in imaging dishes.
 - **BODIPY FL Ethylamine** stock solution (1-5 mM in DMSO).
 - Phosphate-buffered saline (PBS) or Hank's Balanced Salt Solution (HBSS).
 - Complete cell culture medium.

- Procedure:
 - Grow cells to 70-80% confluency on a suitable imaging vessel.[\[12\]](#)
 - Prepare a fresh working solution of **BODIPY FL Ethylamine** by diluting the DMSO stock into pre-warmed PBS or serum-free medium to a final concentration of 0.5-5 μM .[\[12\]](#)
Vortex immediately after dilution to prevent aggregation.
 - Remove the culture medium from the cells and wash once with warm PBS.[\[15\]](#)
 - Add the BODIPY working solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.[\[12\]](#)[\[13\]](#)
 - Remove the staining solution and wash the cells two to three times with warm PBS to reduce background fluorescence.[\[12\]](#)
 - Add fresh, pre-warmed culture medium or an appropriate imaging buffer to the cells.
 - Image the cells immediately using a fluorescence microscope with standard FITC/GFP filter sets (Excitation: ~488 nm, Emission: ~500-540 nm).[\[3\]](#)

4. Protocol for Staining Fixed Cells

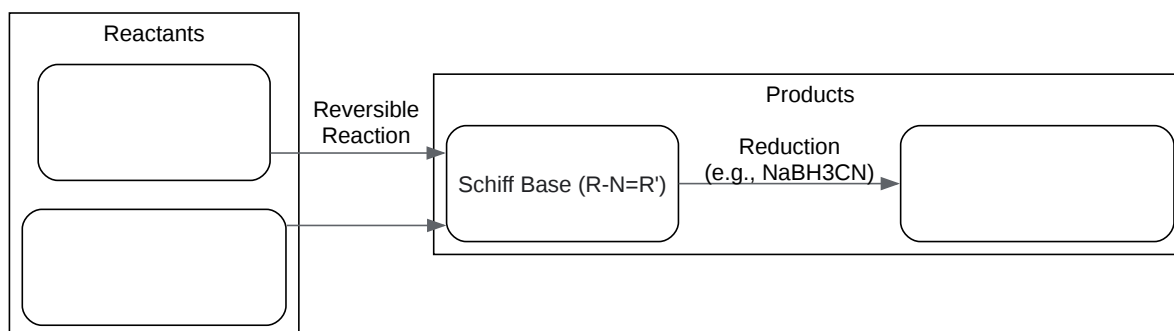
Fixation allows for long-term storage and multiplexing with antibody-based staining.

- Reagents:
 - Cells cultured on coverslips.
 - 4% Paraformaldehyde (PFA) in PBS.
 - PBS.
 - **BODIPY FL Ethylamine** working solution (0.5-5 μM in PBS).
 - Antifade mounting medium.
- Procedure:

- Wash cultured cells once with PBS.
- Fix the cells by incubating with 4% PFA for 15 minutes at room temperature.[12][14]
- Wash the cells three times with PBS for 5 minutes each to remove the fixative.[12][14]
- Add the BODIPY working solution and incubate for 20-60 minutes at room temperature in the dark.[12]
- Wash the cells two to three times with PBS to remove unbound dye.[12]
- Mount the coverslip onto a microscope slide using a drop of antifade mounting medium. [14]
- Allow the mounting medium to cure as per the manufacturer's instructions.
- Image using a fluorescence or confocal microscope. Slides can be stored at 4°C, protected from light.[14]

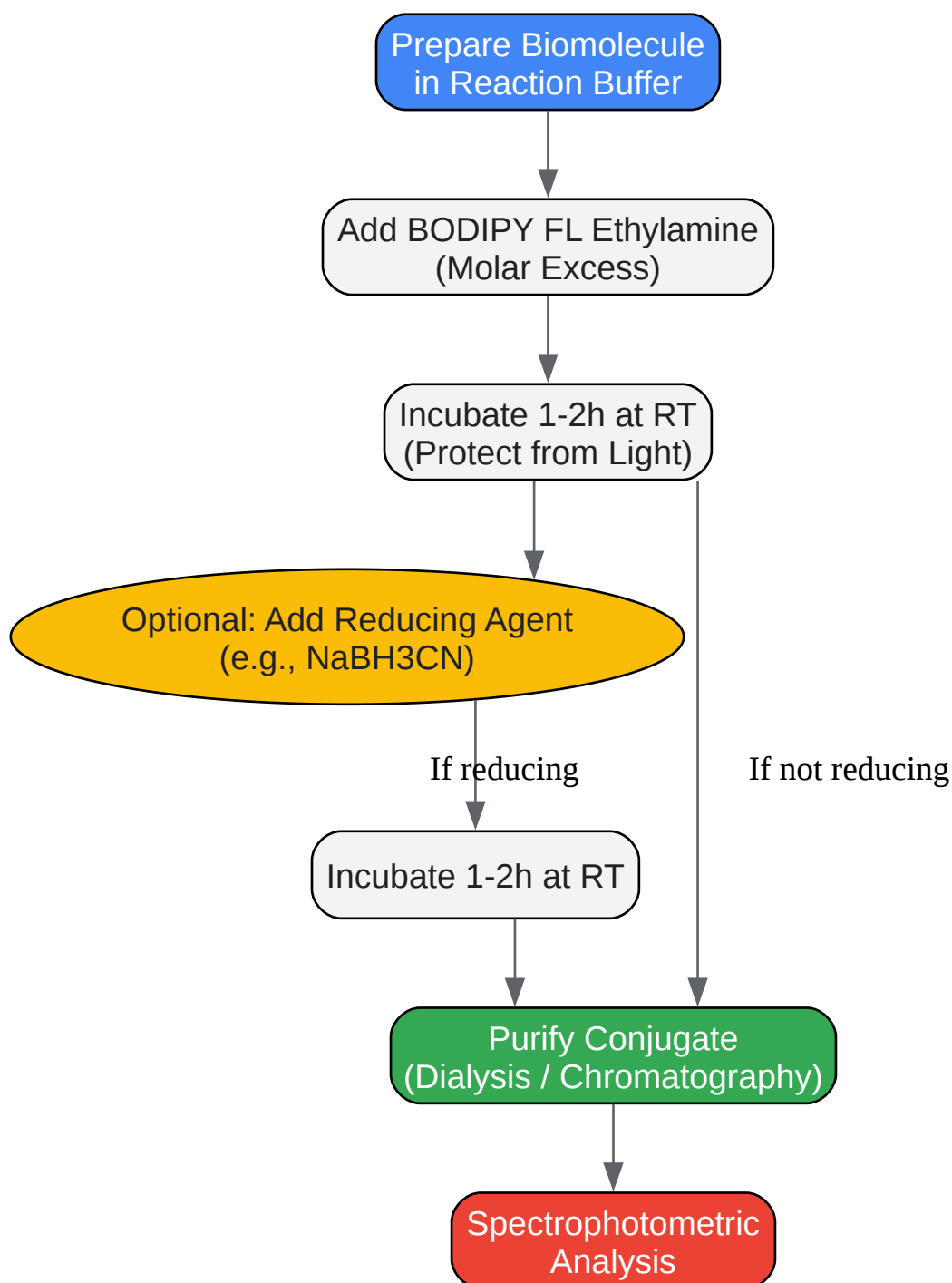
Visualizations

The following diagrams illustrate the chemical reactivity and experimental workflows associated with **BODIPY FL Ethylamine**.



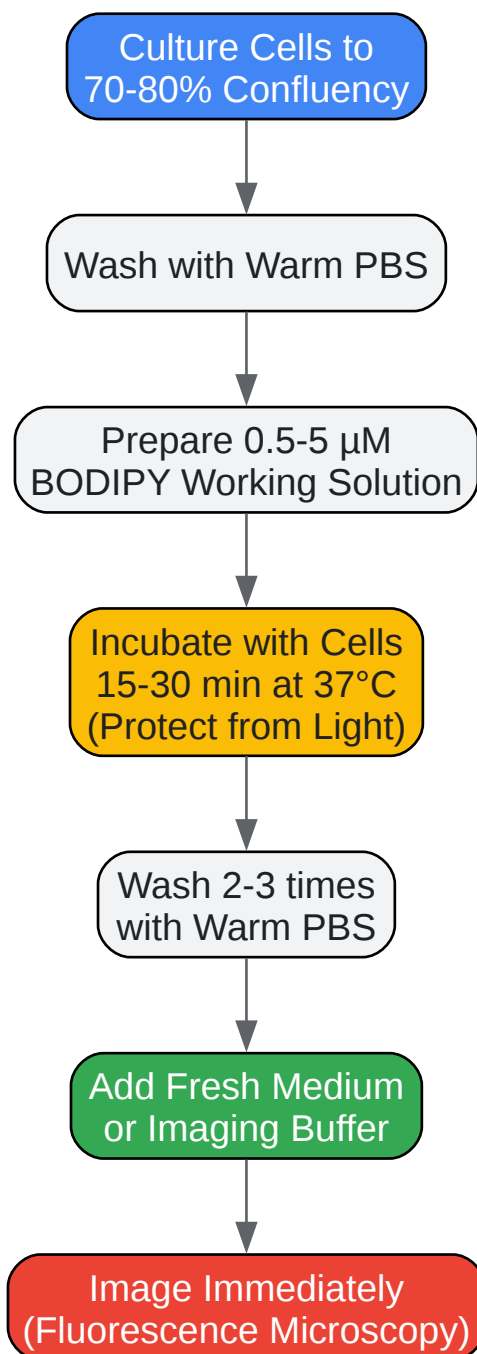
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Caption: Chemical reaction of **BODIPY FL Ethylamine** with an aldehyde or ketone.



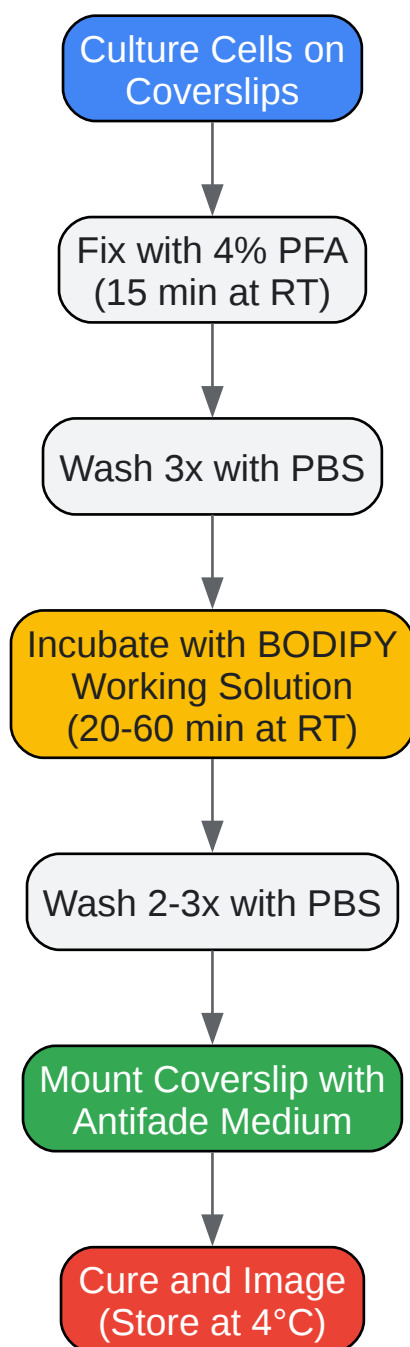
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Caption: General workflow for labeling biomolecules with **BODIPY FL Ethylamine**.



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Caption: Experimental workflow for staining live cells.



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Caption: Experimental workflow for staining fixed cells.

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